

Isobutyl salicylate vs methyl salicylate properties

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Compound Focus: Isobutyl salicylate

CAS No.: 87-19-4

Cat. No.: S597151

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Property Comparison at a Glance

The table below summarizes the key identifiers, physical properties, and primary uses of these two salicylate esters.

Property	Isobutyl Salicylate	Methyl Salicylate
CAS Registry Number	87-19-4 [1]	119-36-8 (from brand name context) [2] [3]
Chemical Formula	$C_{11}H_{14}O_3$ [1]	$C_8H_8O_3$ [3]
Molecular Weight	194.23 [1]	152.15 [3]
Physical Form	Colorless liquid [1]	Colorless to yellow or reddish liquid [3]
Characteristic Odor	Orchid odor [1]	Wintergreen aroma [4] [3]
Boiling Point	262 °C [1]	Information not available in search results

Property	Isobutyl Salicylate	Methyl Salicylate
Flash Point	>200 °F (closed cup) [1]	Information not available in search results
Primary Applications	Fragrance ingredient in cosmetics, fine fragrances, soaps, and household products [1].	Topical analgesic, fragrance/flavoring agent, and plant signaling compound [2] [4] [3].

Deeper Dive into Methyl Salicylate

The search results provide rich, data-backed details on Methyl Salicylate's mechanisms and uses, which are highly relevant for a scientific audience.

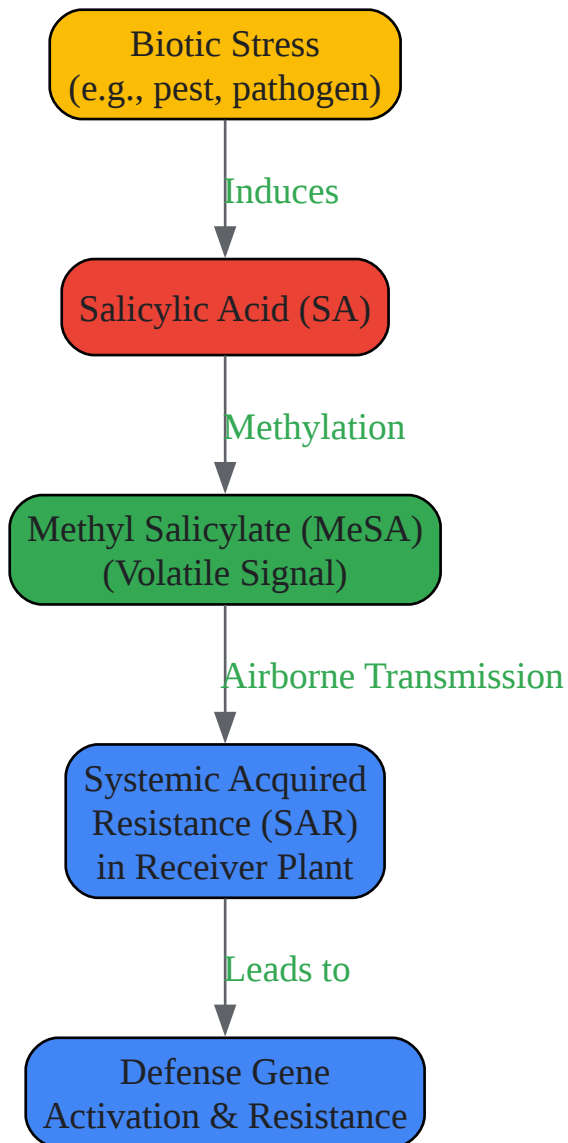
Experimental Data & Pharmacological Profile

Methyl Salicylate is a well-established topical counter-irritant and rubefacient used to relieve minor musculoskeletal pain [3]. Its mechanism involves:

- **Counter-irritation:** It soothes deeper pain by causing a mild irritation to surface skin nerves [3].
- **Cyclooxygenase (COX) Inhibition:** After penetrating the skin and being hydrolyzed to salicylic acid, it locally inhibits prostaglandin production, similar to other NSAIDs [3].
- **Vasodilation:** A 2024 randomized controlled trial demonstrated that a 12.9% Methyl Salicylate gel causes significant short-term **cutaneous vasodilation** and an increase in skin temperature, but does not enhance skeletal muscle blood flow [5]. The study reported a maximum increase in skin microcirculation of **88.7%** 5 minutes after application [5].

Signaling Pathways in Plants

Beyond pharmacology, Methyl Salicylate (MeSA) is a critical volatile signaling compound in plant defense mechanisms, involved in **Systemic Acquired Resistance (SAR)** [4]. The following diagram illustrates its biosynthesis and role in plant signaling:



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This pathway shows how MeSA, derived from Salicylic Acid, acts as an airborne danger signal that can prepare neighboring plants for attack, contributing to the stability of plant communities like forests [4].

Suggested Experimental Protocols

For researchers looking to replicate or build upon key findings, here are summaries of the methodologies from the cited literature.

- **Protocol for Assessing Cutaneous Blood Flow:** A recent study applied 1 gram of a custom-made gel containing 12.9% natural wintergreen oil (>99% Methyl Salicylate) to a defined paravertebral skin area (5 cm × 10 cm). They assessed **skin microcirculation (MCskin)** using **Laser Speckle Contrast Imaging (LSCI)** and **skin temperature** using **infrared thermal imaging** at baseline and at 5-minute intervals for 45 minutes post-application [5].
- **Protocol for Plant Signaling Research:** Studies on MeSA as a signaling compound often involve treating plants (e.g., fumigation or pre-treatment) with specific concentrations of MeSA vapor. For example, one study fumigated mature green tomatoes with **0.05 mM MeSA** for 24 hours in an airtight container to investigate its effect on volatile profiles and gene expression under low-temperature stress [6].

Key Comparative Insights for Professionals

- **Divergent Specialization:** While both are salicylate esters, they specialize in different domains. **Isobutyl Salicylate** is primarily an **olfactory tool** (fragrance), whereas **Methyl Salicylate** is a **pharmacological agent** (analgesic) and an **ecological signaling molecule**.
- **Data Availability Gap:** The more pronounced therapeutic and ecological roles of Methyl Salicylate have generated a much larger body of recent experimental data compared to **Isobutyl Salicylate**, for which the available information is largely confined to its use as a fragrance ingredient.
- **Research Opportunity:** The detailed signaling pathway of Methyl Salicylate in plants provides a robust model for researchers. In contrast, the biological or metabolic effects of **Isobutyl Salicylate** beyond its fragrance properties appear to be less explored and could represent an area for further investigation.

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